Spectroscopic Profile of Uncargenin C: A Technical Guide

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Compound of Interest

Compound Name:	*Uncargenin C*
CAS No.:	*152243-70-4*
Cat. No.:	*B1180840*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for **Uncargenin C**, a pentacyclic triterpenoid identified as 3β,6β,23-trihydroxyolean-12-en-28-oic acid. The information presented herein is essential for the identification, characterization, and further development of this natural product.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry is critical for determining the elemental composition of a molecule. The data for **Uncargenin C** is consistent with the molecular formula $C_{30}H_{48}O_5$.

Table 1: Mass Spectrometry Data for **Uncargenin C**

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Parameter	Value
Molecular Formula	$C_{30}H_{48}O_5$
Exact Mass	488.3502 g/mol
Molecular Weight	488.7 g/mol

Nuclear Magnetic Resonance (NMR) Data

NMR spectroscopy provides detailed information about the carbon and proton framework of a molecule. The ^{13}C and ^{1}H NMR data are fundamental for the structural elucidation of **Uncargenin C**. While the complete, officially published dataset for **Uncargenin C** is not readily available in all public domains, data for its core structure, oleanolic acid substituted with hydroxyl groups at positions 6 and 23, has been reported. The following tables are compiled based on available spectroscopic information for this structure.

Table 2: ^{13}C NMR Spectroscopic Data for **Uncargenin C** (3β,6β,23-trihydroxyolean-12-en-28-oic acid)

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Carbon No.	Chemical Shift (δc) in ppm
1	38.8
2	27.3
3	79.1
4	39.0
5	55.6
6	68.4
7	42.1
8	39.9
9	47.7
10	37.1
11	23.7
12	122.6
13	144.1
14	41.9
15	28.2
16	23.5
17	46.6
18	41.5
19	46.1
20	30.8
21	34.1
22	32.6
23	65.0

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24	13.0
25	16.8
26	17.3
27	26.1
28	180.5
29	33.1
30	23.6

Note: Chemical shifts are referenced to TMS and may vary slightly depending on the solvent and experimental conditions.

Table 3: ^{1}H NMR Spectroscopic Data for **Uncargenin C** (3β,6β,23-trihydroxyolean-12-en-28-oic acid)

Detailed ^{1}H NMR data with specific chemical shifts and coupling constants for **Uncargenin C** is not fully available in the public domain at this time. Researchers should refer to the primary literature on its isolation for complete assignment.

Experimental Protocols

The spectroscopic data presented here are typically acquired using standard, well-established methodologies in natural product chemistry.

Mass Spectrometry

High-resolution mass spectra are generally acquired using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) or Orbitrap mass analyzer.

- Sample Preparation: The purified compound is dissolved in a suitable solvent, such as methanol or acetonitrile, at a low concentration (typically 1-10 µg/mL).
- Instrumentation: A high-resolution mass spectrometer (e.g., LCTOF MS, Q-TOF MS, or LTQ-Orbitrap) is used.

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- Ionization Mode: ESI can be performed in either positive or negative ion mode, depending on the analyte's properties. For a carboxylic acid-containing compound like **Uncargenin C**, negative ion mode is often informative.

- Data Acquisition: Data is acquired over a relevant mass range (e.g., m/z 100-1000) to detect the molecular ion and any characteristic fragments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

1D (^{1}H, ^{13}C) and 2D (COSY, HSQC, HMBC) NMR spectra are recorded on a high-field NMR spectrometer.

- Sample Preparation: A few milligrams of the purified compound are dissolved in a deuterated solvent (e.g., $CDCl_3$, CD_3OD, or DMSO-d_6) in a standard 5 mm NMR tube.

- Instrumentation: A Bruker Avance (or equivalent) spectrometer operating at a proton frequency of 400 MHz or higher is typically used.

- ^{1}H NMR: Spectra are acquired with a sufficient number of scans to obtain a good signal-to-noise ratio. Chemical shifts are reported in ppm relative to tetramethylsilane (TMS) as an internal standard.

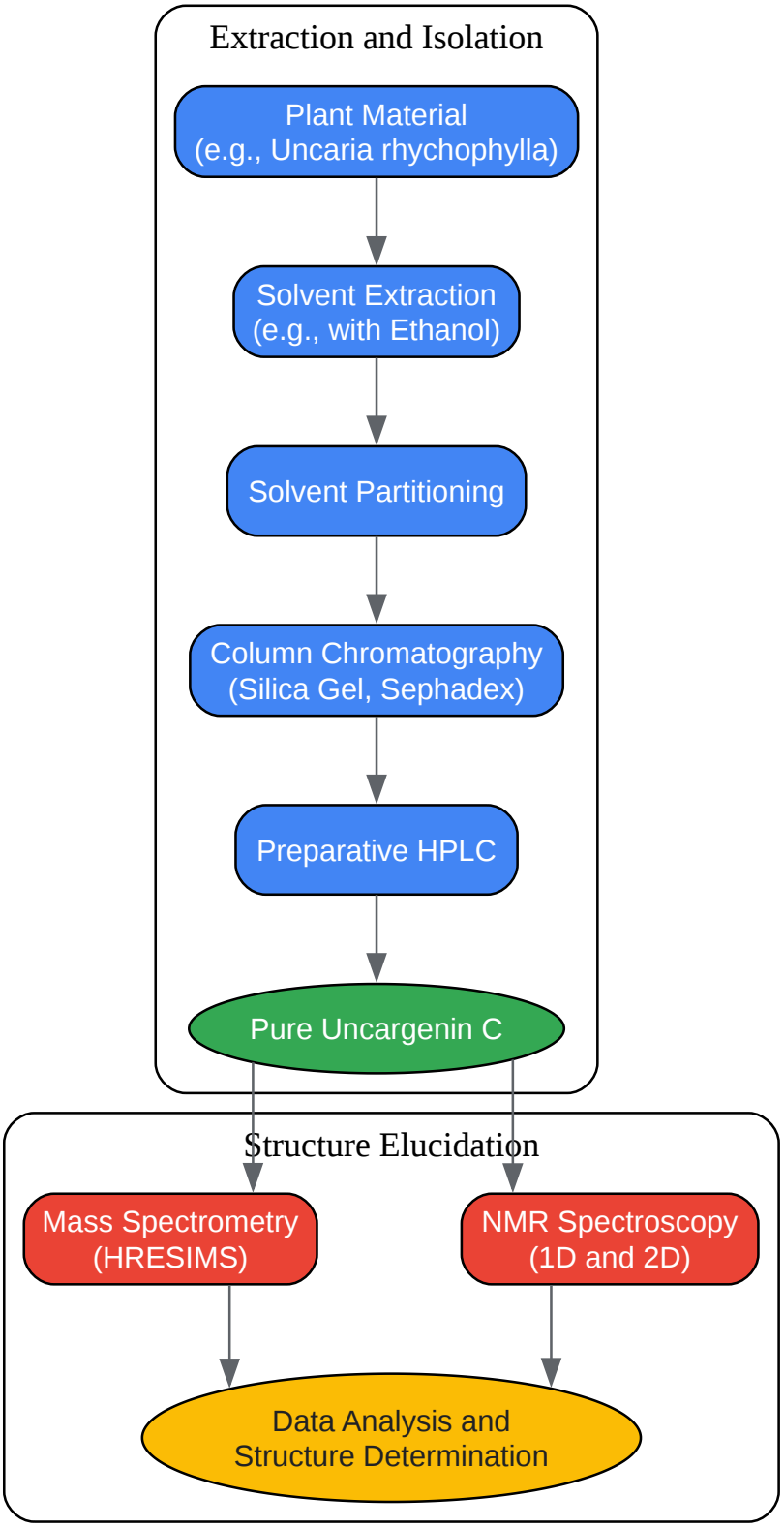
- ^{13}C NMR: Spectra are typically acquired with proton decoupling to simplify the spectrum to single lines for each carbon. A larger number of scans is usually required due to the low natural abundance of the ^{13}C isotope.

- 2D NMR: Experiments such as COSY, HSQC, and HMBC are crucial for assigning the proton and carbon signals and establishing the connectivity within the molecule.

Visualization of Experimental Workflow

The general workflow for the isolation and structural elucidation of **Uncargenin C** from a natural source is depicted below.

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Caption: General workflow for the isolation and structural elucidation of **Uncargenin C**.

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